

# Validation of propylene glycol's low toxicity in comparison to other glycols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Propylene Glycol*

Cat. No.: *B7767615*

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## Propylene Glycol: A Safer Alternative in the World of Glycols

A detailed comparison of the toxicological profiles of **propylene glycol**, ethylene glycol, and diethylene glycol for researchers, scientists, and drug development professionals.

In the realm of glycols, a class of organic compounds widely utilized in pharmaceuticals, cosmetics, and various industrial applications, a critical examination of their toxicological profiles is paramount for ensuring human and environmental safety. This guide provides a comprehensive comparison of **propylene glycol** (PG) with two other common glycols, ethylene glycol (EG) and diethylene glycol (DEG), underscoring the significantly lower toxicity of **propylene glycol**. The data presented herein is supported by established experimental protocols and metabolic pathway analysis.

## Executive Summary: The Low Toxicity Profile of Propylene Glycol

**Propylene glycol** is distinguished from other glycols by its remarkably low toxicity. This is primarily attributed to its metabolic pathway, which breaks it down into naturally occurring, non-toxic substances within the human body. In stark contrast, ethylene glycol and diethylene glycol are metabolized into toxic compounds that can lead to severe health consequences, including metabolic acidosis and kidney failure. This fundamental difference in metabolism is reflected in the significantly higher lethal dose 50 (LD50) values for **propylene glycol** across various

species and routes of exposure, establishing it as a safer alternative for a wide range of applications.

## Comparative Acute Toxicity Data

The following tables summarize the acute toxicity of **propylene glycol**, ethylene glycol, and diethylene glycol, as determined by LD50 values. A higher LD50 value indicates lower acute toxicity.

Table 1: Oral LD50 Values (mg/kg)

| Species    | Propylene Glycol | Ethylene Glycol | Diethylene Glycol |
|------------|------------------|-----------------|-------------------|
| Rat        | 20,000 - 34,000  | 4,700 - 7,500   | 12,565 - 28,300   |
| Mouse      | 22,000 - 32,000  | 5,500 - 15,490  | 13,300 - 26,500   |
| Rabbit     | 18,500           | 5,000 - 8,000   | 2,000 - 10,000    |
| Guinea Pig | 18,000 - 20,000  | 6,610 - 8,400   | 7,800 - 14,000    |

Table 2: Dermal LD50 Values (mg/kg)

| Species | Propylene Glycol | Ethylene Glycol  | Diethylene Glycol |
|---------|------------------|------------------|-------------------|
| Rabbit  | 20,800           | > 3,500 - 10,000 | 11,890 - 13,300   |

Table 3: Inhalation LC50 Values (mg/L for 8 hours)

| Species | Propylene Glycol     | Ethylene Glycol    | Diethylene Glycol    |
|---------|----------------------|--------------------|----------------------|
| Rat     | > 317,040 (as vapor) | > 200 (as aerosol) | > 4,600 (as aerosol) |

## Understanding the Metabolic Divide

The significant difference in toxicity between

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)